

# Application Notes: Acid Black 172 Staining Protocol for Polyamide Fibers

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## Compound of Interest

**Compound Name:** *Chromate(3-),bis[3-(hydroxy-kO)-4-[[2-(hydroxy-kO)-1-naphthalenyl]azo-kN1]-7-nitro-1-naphthalenesulfonato(3-)]-, trisodium*

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These application notes provide a detailed protocol for the staining of polyamide fibers using Acid Black 172. This guide is intended for laboratory professionals in research, quality control, and materials science.

## Introduction

Acid Black 172 is a pre-metallized acid dye widely used for dyeing protein and polyamide fibers such as wool, silk, and nylon.[1][2][3] Its molecular structure, which includes sulfonic acid groups, allows it to form strong ionic bonds with the cationic amino groups present in polyamide fibers under acidic conditions.[1][4] This results in deep, uniform black shades with good fastness properties. This protocol outlines the necessary steps, reagents, and conditions for achieving optimal staining results on polyamide fibers.

## Quantitative Data

The following tables summarize the key quantitative parameters for the staining protocol and the expected performance of Acid Black 172.

Table 1: Staining Protocol Parameters

Parameter	Value	Notes
Acid Black 172 Concentration	2% (on weight of fiber)	Can be adjusted based on desired shade intensity.
Material to Liquor Ratio	1:20	Ensures even dye uptake.
pH	4.5 - 5.5	Critical for dye-fiber interaction.
Staining Temperature	90°C	Optimal temperature for dye penetration.
Staining Time	30 minutes	Sufficient time for dye exhaustion at 90°C.
Leveling Agent	1 g/L	Promotes uniform dye distribution.
Acetic Acid	1 g/L	Used to achieve the target pH.

Data adapted from a general acid dye protocol for nylon yarn.[5]

Table 2: Color Fastness of Acid Black 172 on Wool Fabric

Fastness Test	Grade (ISO)
Light Fastness	7
Soaping	4-5
Seawater	5
Chlorine	5
Perspiration	5

Note: This data is for wool fabric and can be considered indicative for polyamide fibers due to their similar chemical nature.[6]

## Experimental Protocol

This protocol details the step-by-step procedure for staining polyamide fibers with Acid Black 172.

### 1. Materials and Reagents:

- Polyamide fiber sample
- Acid Black 172 dye powder
- Glacial Acetic Acid
- Leveling agent (anionic)
- Distilled water
- Beakers or dyeing vessel
- Heating apparatus with temperature control (e.g., water bath, heating mantle)
- Stirring rod
- pH meter or pH indicator strips

### 2. Preparation of the Dyebath:

- Calculate the required amount of water based on a 1:20 material-to-liquor ratio (e.g., for a 5-gram sample, use 100 mL of water).[\[5\]](#)
- In the dyeing vessel, add the calculated amount of distilled water.
- Add the leveling agent (1 g/L) to the water and stir until dissolved.[\[5\]](#)
- Accurately weigh the Acid Black 172 dye (2% of the fiber weight) and dissolve it in a small amount of hot water before adding it to the main dyebath. Stir thoroughly.
- Add acetic acid (1 g/L) to the dyebath to adjust the pH to a range of 4.5-5.5.[\[5\]](#) Verify the pH using a pH meter or indicator strips.

### 3. Staining Procedure:

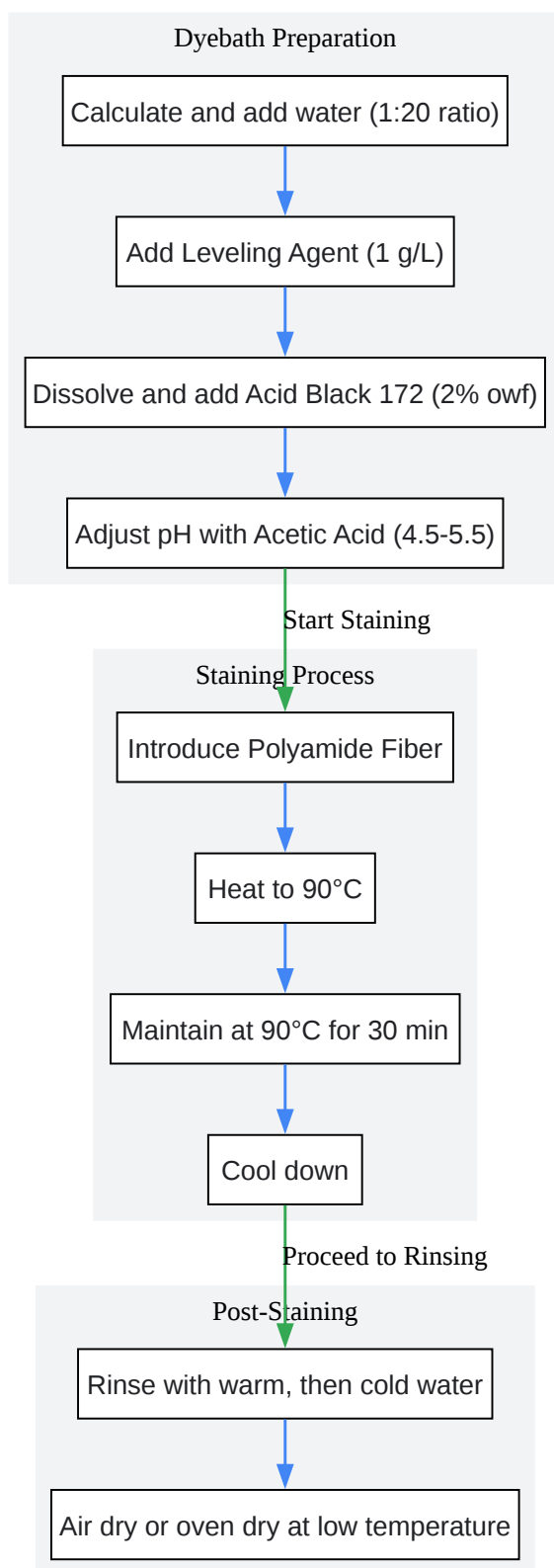
- Introduce the polyamide fiber sample into the prepared dyebath.
- Begin heating the dyebath, gradually raising the temperature to 90°C.
- Maintain the temperature at 90°C for 30 minutes, ensuring the sample is fully submerged and gently agitated periodically for uniform dyeing.<sup>[5]</sup>
- After 30 minutes, turn off the heat and allow the dyebath to cool down.

### 4. Rinsing and Drying:

- Once cooled, remove the stained polyamide fiber from the dyebath.
- Rinse the fiber thoroughly under running warm water, followed by a cold water rinse, until the water runs clear.
- Squeeze out excess water gently and allow the fiber to air dry or dry in a low-temperature oven.

## Visualizations

### Experimental Workflow for Acid Black 172 Staining



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Caption: Workflow diagram of the Acid Black 172 staining protocol for polyamide fibers.

## Mechanism of Acid Black 172 Binding to Polyamide Fiber

Caption: Diagram illustrating the ionic interaction between Acid Black 172 and polyamide.

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## References

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